

# 2,5-Dichlorotoluene chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Dichlorotoluene

Cat. No.: B098588

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An In-depth Technical Guide to **2,5-Dichlorotoluene**: Chemical Properties and Structure

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical properties, structure, and synthesis of **2,5-Dichlorotoluene**.

## Chemical Structure and Identification

**2,5-Dichlorotoluene** is an aromatic organic compound.<sup>[1]</sup> Its structure consists of a toluene molecule substituted with two chlorine atoms at the second and fifth positions of the benzene ring.

Identifier	Value
CAS Number	19398-61-9
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> <sup>[1][2]</sup>
SMILES	CC1=C(Cl)C=CC(Cl)=C1 <sup>[1]</sup>
InChI	InChI=1S/C7H6Cl2/c1-5-4-6(8)2-3-7(5)9/h2-4H,1H3
InChIKey	KFAKZJUYBOYVKA-UHFFFAOYSA-N

## Physicochemical Properties

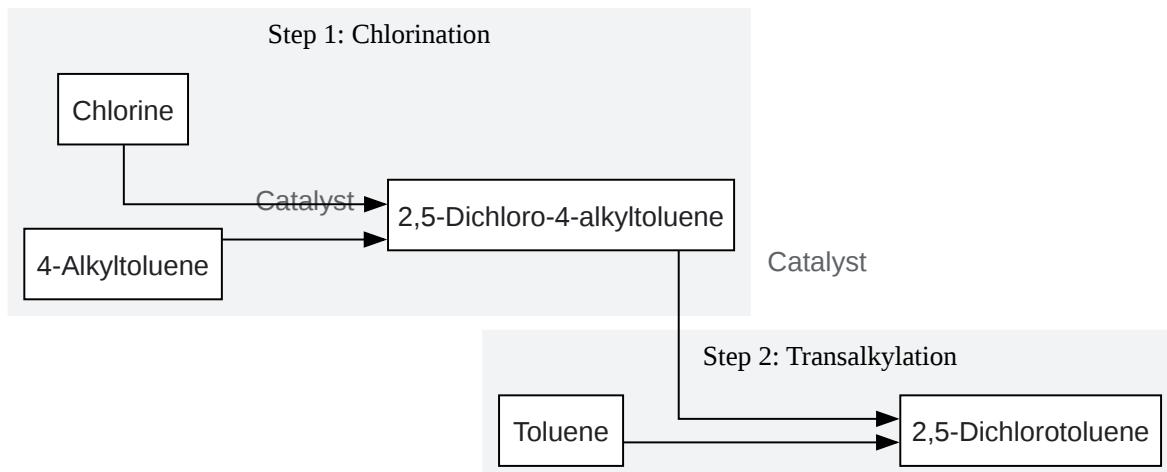
**2,5-Dichlorotoluene** is a colorless to pale yellow liquid at room temperature.[1][3][4] It is characterized by its limited solubility in water but shows good solubility in organic solvents.[1]

Property	Value
Molecular Weight	161.03 g/mol [2]
Appearance	Colorless to pale yellow liquid[1][3][4]
Density	1.254 g/mL at 25 °C[5]
Melting Point	4-5 °C[4][5]
Boiling Point	197-200 °C[4][5]
Flash Point	79 °C[5]
Refractive Index	1.546-1.548[5]
Solubility	Sparingly soluble in water, soluble in organic solvents[1]

## Synthesis Approaches

The production of **2,5-Dichlorotoluene** can be challenging due to the formation of multiple isomers during the direct chlorination of toluene. However, specific methods have been developed to achieve higher yields of the desired 2,5-isomer.

## Synthesis Workflow

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Caption: Two-step synthesis of **2,5-Dichlorotoluene**.

## Experimental Methodologies

### 1. Chlorination of o-Chlorotoluene

A common method for the synthesis of **2,5-Dichlorotoluene** involves the direct chlorination of ortho-chlorotoluene. This reaction is typically carried out in the presence of a catalyst system to enhance the selectivity for the desired isomer.

- Reactants: o-Chlorotoluene and Chlorine gas.
- Catalyst: A mixture of a ring-chlorination catalyst (e.g., ferric chloride) and a co-catalyst containing sulfur or a metal sulfide is often employed.
- Reaction Conditions: The reaction is generally conducted at a temperature range of -20°C to 70°C.
- Outcome: This process yields a mixture of dichlorotoluene isomers, with an enhanced proportion of **2,5-Dichlorotoluene** compared to direct chlorination of toluene. The final

product is then isolated through fractional distillation.

## 2. Two-Step Synthesis via Transalkylation

This approach involves a two-step process that offers high selectivity and yield for **2,5-Dichlorotoluene**.

- Step 1: Chlorination of 4-tert-Alkyltoluene or 4-Isopropyltoluene
  - Reactants: 4-tert-Alkyltoluene or 4-isopropyltoluene and chlorine gas.
  - Catalyst: A Friedel-Crafts catalyst, such as anhydrous ferric chloride or aluminum chloride, often in the presence of sulfur or a sulfur-containing compound.
  - Reaction Conditions: The chlorination is typically carried out at a temperature ranging from room temperature to 80°C.
  - Intermediate Product: This step produces 2,5-dichloro-4-tert-alkyltoluene or 2,5-dichloro-4-isopropyltoluene.
- Step 2: Transalkylation
  - Reactants: The intermediate product from Step 1 and toluene.
  - Catalyst: A Friedel-Crafts catalyst.
  - Reaction Conditions: The transalkylation is generally performed at a temperature between 20°C and 60°C.
  - Final Product: This step yields **2,5-Dichlorotoluene** with a high selectivity. The by-product, 4-tert-alkyltoluene or 4-isopropyltoluene, can be recovered and recycled.

## Applications

**2,5-Dichlorotoluene** serves as a crucial intermediate in the synthesis of various organic compounds. Its primary applications are in the production of pesticides and as a monomer for heat-resistant polymers.[\[3\]](#)

## Safety and Handling

**2,5-Dichlorotoluene** is considered a hazardous substance and should be handled with appropriate safety precautions. It can cause skin and respiratory irritation.<sup>[1]</sup> Proper personal protective equipment should be worn when handling this chemical to minimize exposure.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)